

3-(p-Tolyl)furan-2,5-dione CAS number and structure

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Compound of Interest

Compound Name: 3-(p-Tolyl)furan-2,5-dione

Cat. No.: B15053790

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An in-depth technical guide on **3-(p-Tolyl)furan-2,5-dione**, a compound of interest to researchers, scientists, and drug development professionals. This document provides available data on its chemical identity and structure, alongside information on closely related compounds due to the limited specific data on the title compound.

Chemical Identity and Structure

The compound **3-(p-Tolyl)furan-2,5-dione**, also known as 3-(p-tolyl)maleic anhydride, has the chemical structure illustrated below.

Chemical Structure:



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Caption: Chemical structure of a related compound, 3-Phenylfuran-2,5-dione.

A definitive CAS (Chemical Abstracts Service) registry number for **3-(p-Tolyl)furan-2,5-dione** could not be located in the available search results. However, information on structurally similar compounds is available.

Related Compounds of Interest

Due to the absence of specific data for **3-(p-Tolyl)furan-2,5-dione**, this guide presents information on two closely related compounds: the saturated analog, 3-(p-Tolyl)dihydrofuran-2,5-dione, and the phenyl-substituted analog, 3-Phenylfuran-2,5-dione.

3-(p-Tolyl)dihydrofuran-2,5-dione

This compound is the saturated version of the title compound, meaning the furan ring does not contain a double bond.

Data Presentation:

Property	Value	Citations
CAS Number	1225521-38-9	[1][2]
Molecular Formula	C ₁₁ H ₁₀ O ₃	[2]
Molecular Weight	190.19 g/mol	[2]
Description	A versatile small molecule scaffold	[1]
Purity	Minimum 95%	[1]

3-Phenylfuran-2,5-dione

This compound features a phenyl group instead of a p-tolyl group attached to the furan-2,5-dione core.

Data Presentation:

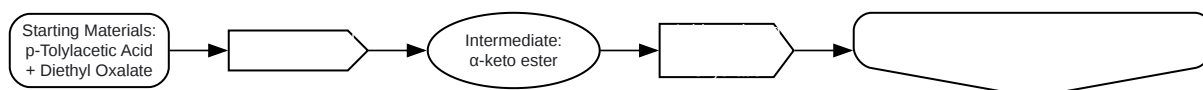
Property	Value	Citations
CAS Number	36122-35-7	[3]
Molecular Formula	C ₁₀ H ₆ O ₃	
Molecular Weight	174.15 g/mol	
Appearance	White to light brown powder or needles	
Melting Point	120-122 °C	

Experimental Protocols

Specific experimental protocols for the synthesis and reactions of **3-(p-Tolyl)furan-2,5-dione** are not readily available in the searched literature. However, a general synthetic approach for aryl-substituted maleic anhydrides can be proposed.

Generalized Synthetic Workflow:

A plausible synthetic route to 3-aryl-furan-2,5-diones involves the condensation of an aryl-substituted acetic acid with a dialkyl oxalate, followed by cyclization and dehydration of the resulting intermediate.



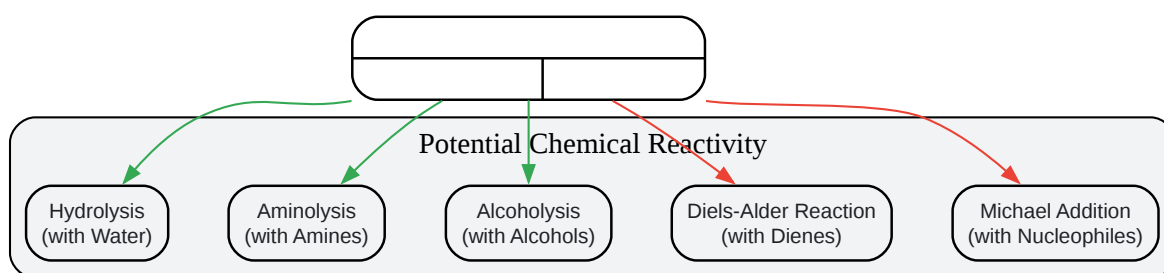
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Caption: A generalized synthetic pathway for **3-(p-Tolyl)furan-2,5-dione**.

Signaling Pathways and Logical Relationships

As no specific biological or signaling pathway data for **3-(p-Tolyl)furan-2,5-dione** was identified, a logical relationship diagram illustrating the potential reactivity of the maleic

anhydride moiety is presented. The electron-deficient double bond and the anhydride functionality are key features for various chemical transformations.



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Caption: Logical diagram of the potential reactivity of **3-(p-Tolyl)furan-2,5-dione**.

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